

A Comprehensive Technical Guide to 9(Z)-Octadecenedioic Acid

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Compound of Interest

Compound Name: 9(Z)-Octadecenedioic acid

Cat. No.: B1244412

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Introduction

9(Z)-Octadecenedioic acid, a dicarboxylic acid, is a molecule of significant interest in various scientific and industrial fields. Its unique chemical structure, featuring an 18-carbon chain with a cis double bond at the ninth position, imparts specific physical and chemical properties that make it a valuable compound in cosmetics, polymer synthesis, and potentially in biomedical research. This technical guide provides an in-depth overview of **9(Z)-Octadecenedioic acid**, including its chemical identity, physicochemical properties, synthesis methodologies, and current and potential applications, with a focus on providing researchers, scientists, and drug development professionals with a thorough understanding of this compound.

Chemical Identity and Synonyms

The primary identifier for **9(Z)-Octadecenedioic acid** is its CAS number, which is 20701-68-2. [1][2][3][4][5] A deprecated CAS number for this compound is 127999-30-8. [2][3] It is also known by a variety of synonyms, which are listed in the table below.

Table 1: Synonyms and Identifiers for 9(Z)-Octadecenedioic Acid

Systematic Name	(9Z)-Octadec-9-enedioic acid
Common Synonyms	cis-9-Octadecenedioic acid[1][3][4][5]
O.D.A.WHITE[3]	
ORISTAR ODDA[3][4]	
Octadecenedioic acid[3][6][7]	
(Z)-octadec-9-enedioic acid[3][4]	
CAS Number	20701-68-2[2][3][4][5]
Deprecated CAS	127999-30-8[2][3]
Molecular Formula	C18H32O4[1][2][5][7][8]
InChIKey	SBLKVIQSIHEQOF-UPHRSURJSA-N[1]

Physicochemical Properties

A summary of the key physicochemical properties of **9(Z)-Octadecenedioic acid** is presented in the following table, providing a convenient reference for its physical characteristics and chemical descriptors.

Table 2: Physicochemical Properties of 9(Z)-Octadecenedioic Acid

Property	Value
Molecular Weight	312.44 g/mol [1][5][7][8]
Boiling Point	426.399 °C at 760 mmHg[2]
Density	1.013 g/cm ³ [2]
Flash Point	225.822 °C[2]
pKa	4.48 ± 0.10 (Predicted)[2]
XLogP3	5.5[2]
Hydrogen Bond Donor Count	2[2]
Hydrogen Bond Acceptor Count	4[2]
Rotatable Bond Count	16[2]

Synthesis and Manufacturing

The synthesis of **9(Z)-Octadecenedioic acid** can be achieved through both chemical and biotechnological routes.

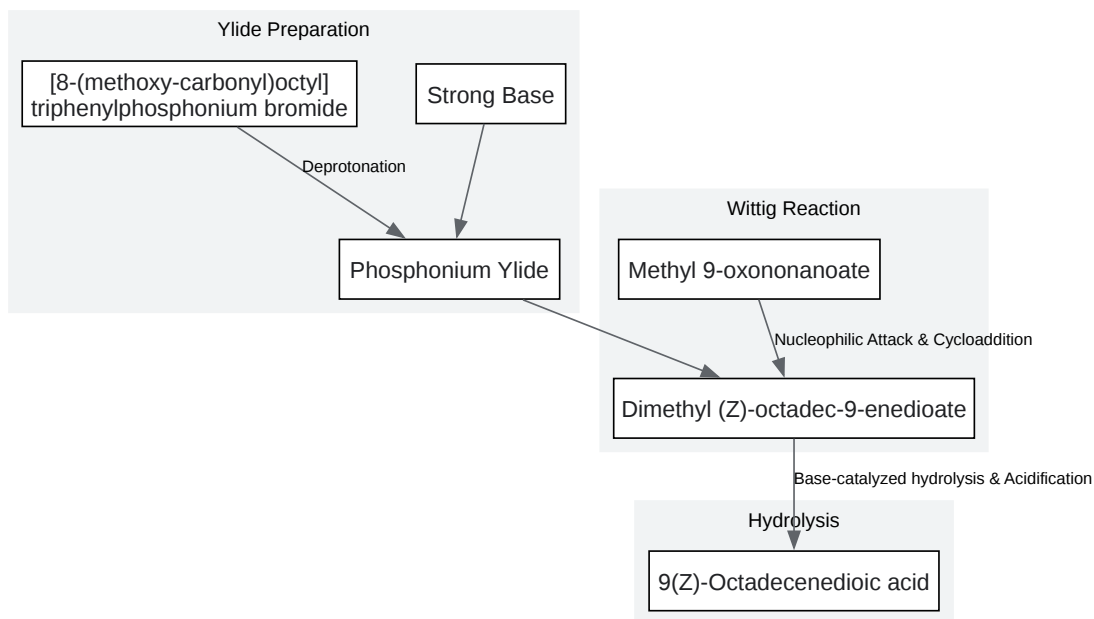
Chemical Synthesis: The Wittig Reaction

A common chemical synthesis approach for creating the specific cis-double bond found in **9(Z)-Octadecenedioic acid** is the Wittig reaction.[9][10] This reaction involves the coupling of a phosphorus ylide with an aldehyde or ketone to form an alkene. For the synthesis of **9(Z)-Octadecenedioic acid**, the monomethyl ester of azelaic acid can be converted into two key fragments: [8-(methoxy-carbonyl)octyl]triphenylphosphonium bromide and methyl 9-oxononanoate.[9] The subsequent Wittig reaction between these fragments produces dimethyl (Z)-octadec-9-enedioate, which is then hydrolyzed to yield the final diacid product.[9] Non-stabilized ylides, as would be used in this synthesis to favor the Z-isomer, typically lead to the formation of (Z)-alkenes.[10]

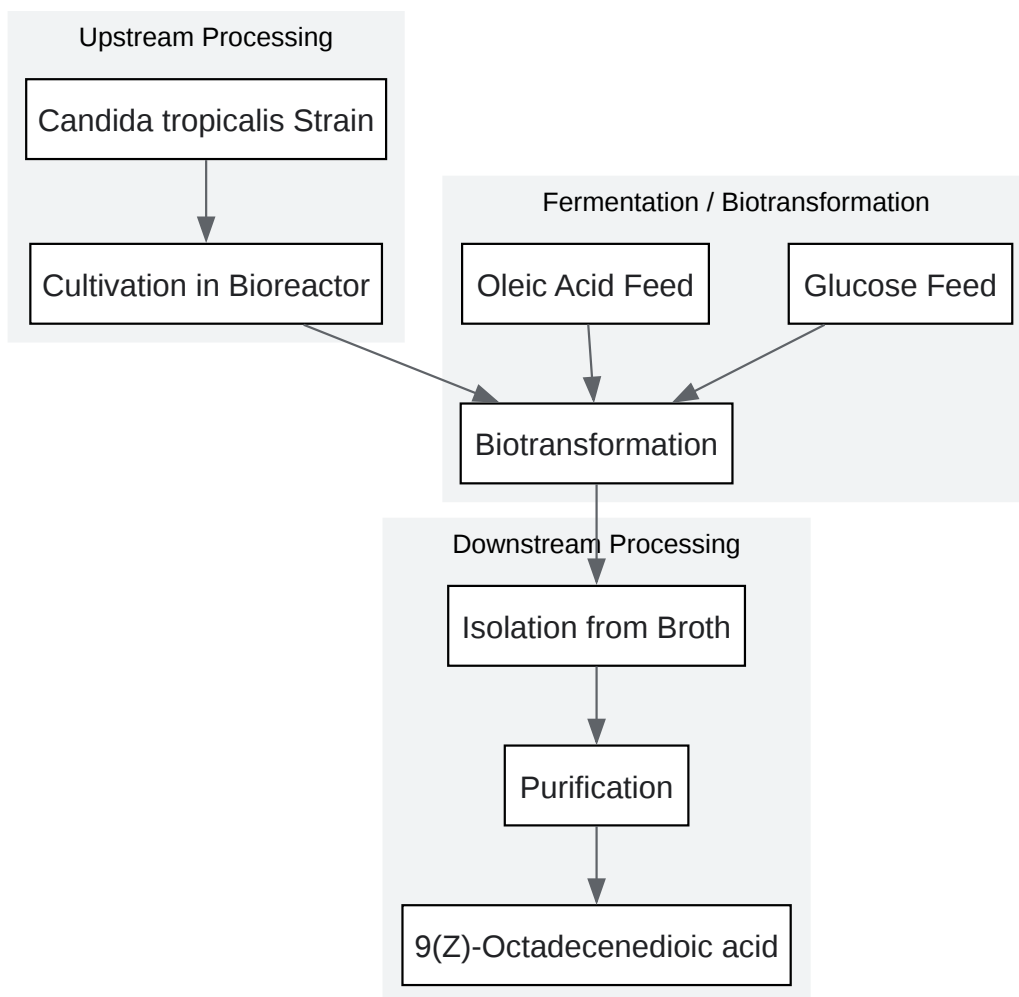
- Preparation of the Phosphonium Ylide:

- React [8-(methoxy-carbonyl)octyl]triphenylphosphonium bromide with a strong base (e.g., sodium hydride or n-butyllithium) in an aprotic, salt-free solvent to generate the corresponding ylide.[\[10\]](#)[\[11\]](#)
- Wittig Reaction:
 - To the prepared ylide solution, add methyl 9-oxononanoate at a low temperature (e.g., -78 °C) and allow the reaction to slowly warm to room temperature.[\[12\]](#)
 - The reaction progress is monitored by thin-layer chromatography (TLC).[\[12\]](#)
 - Upon completion, the reaction is quenched, and the product, dimethyl (Z)-octadec-9-enedioate, is extracted.[\[12\]](#)
- Hydrolysis:
 - The purified dimethyl (Z)-octadec-9-enedioate is then hydrolyzed, typically using a base like potassium hydroxide in a mixture of methanol and water, to cleave the ester groups.[\[9\]](#)
[\[12\]](#)
 - Acidification of the reaction mixture yields the final product, **9(Z)-Octadecenedioic acid**.
[\[12\]](#)

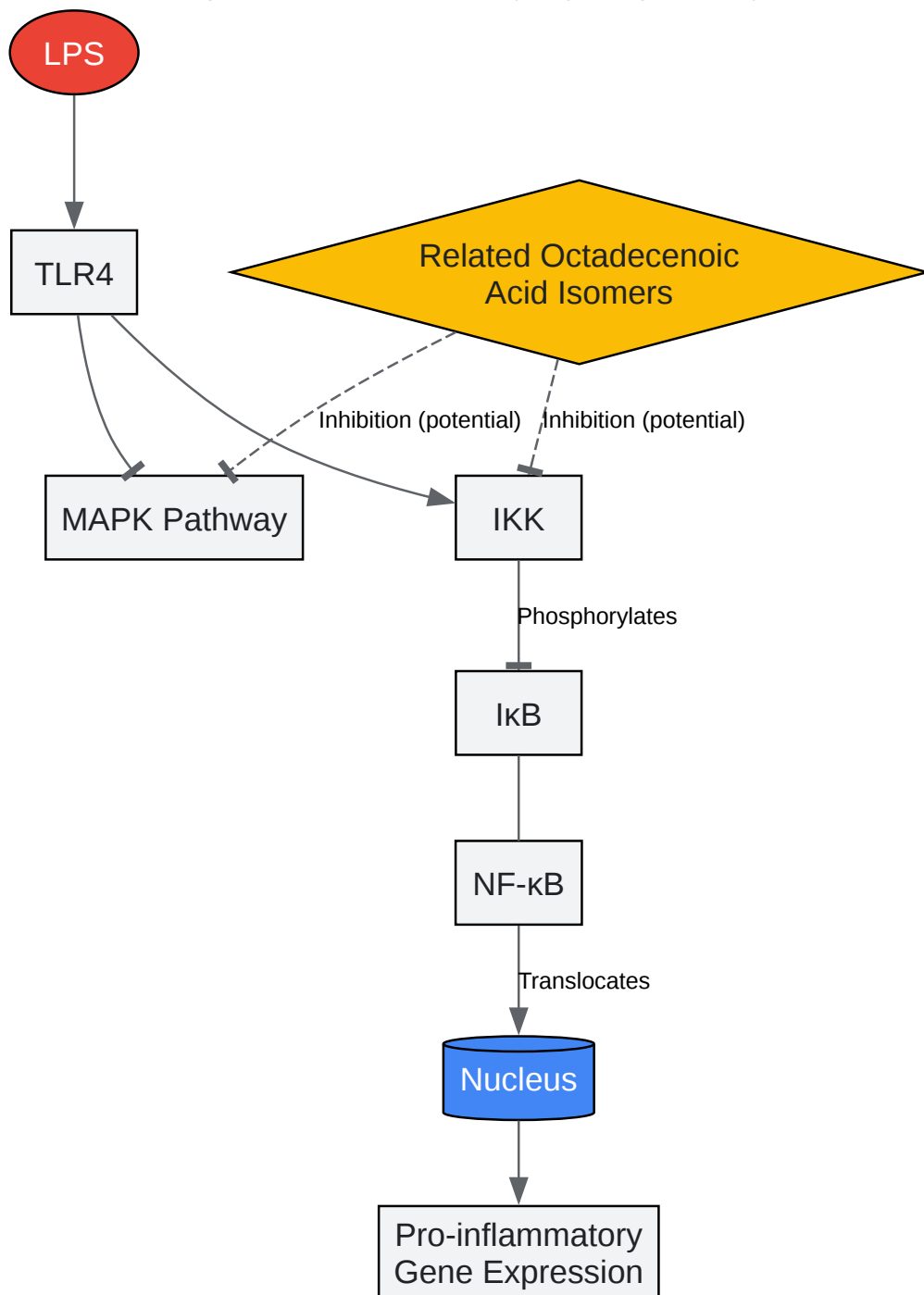
Workflow for Chemical Synthesis via Wittig Reaction



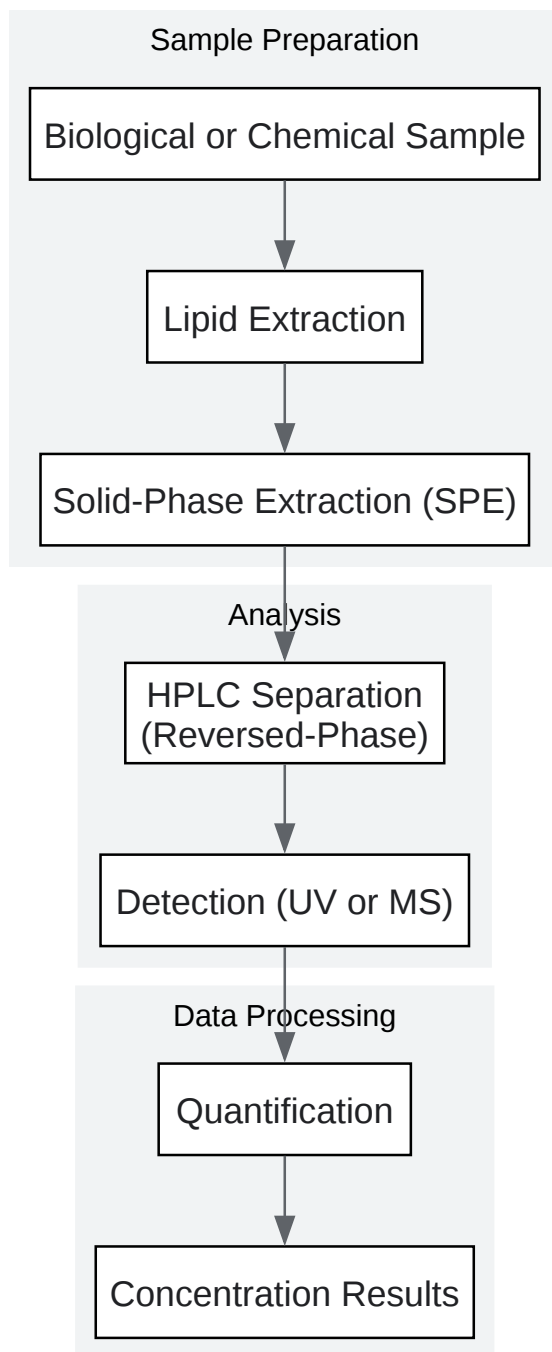
Workflow for Biotechnological Production



Representative Inflammatory Signaling Pathway



Workflow for HPLC Analysis

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 9(Z)-Octadecenedioic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1244412#cas-number-and-synonyms-for-9-z-octadecenedioic-acid]

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